

Application Notes and Protocols for the Quantification of Tetracosapentaenoic Acid

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Compound of Interest

Compound Name: *Tetracosapentaenoic acid*

Cat. No.: *B1233105*

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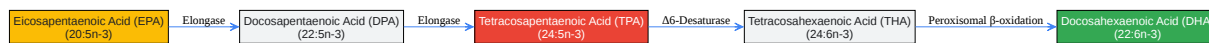
These application notes provide a comprehensive overview of the analytical methodologies for the accurate quantification of **tetracosapentaenoic acid** (TPA; 24:5), a very long-chain omega-3 polyunsaturated fatty acid. TPA is a key intermediate in the metabolic pathway converting eicosapentaenoic acid (EPA) to docosahexaenoic acid (DHA), making its precise measurement crucial for studies in nutrition, metabolic disorders, and drug development.

Introduction

Tetracosapentaenoic acid (TPA) is a 24-carbon polyunsaturated fatty acid that serves as a direct precursor to DHA, an essential fatty acid critical for brain health and development. The quantification of TPA in biological matrices such as plasma, tissues, and cells is essential for understanding the efficacy of omega-3 supplementation, diagnosing metabolic disorders, and for the development of therapeutic agents targeting fatty acid metabolism. This document details validated analytical methods for TPA quantification, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Metabolic Pathway of Tetracosapentaenoic Acid

TPA is synthesized from EPA through a series of elongation and desaturation steps and is subsequently converted to DHA. Understanding this pathway is critical for interpreting quantitative data.



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Figure 1: Metabolic pathway of TPA synthesis from EPA and its conversion to DHA.

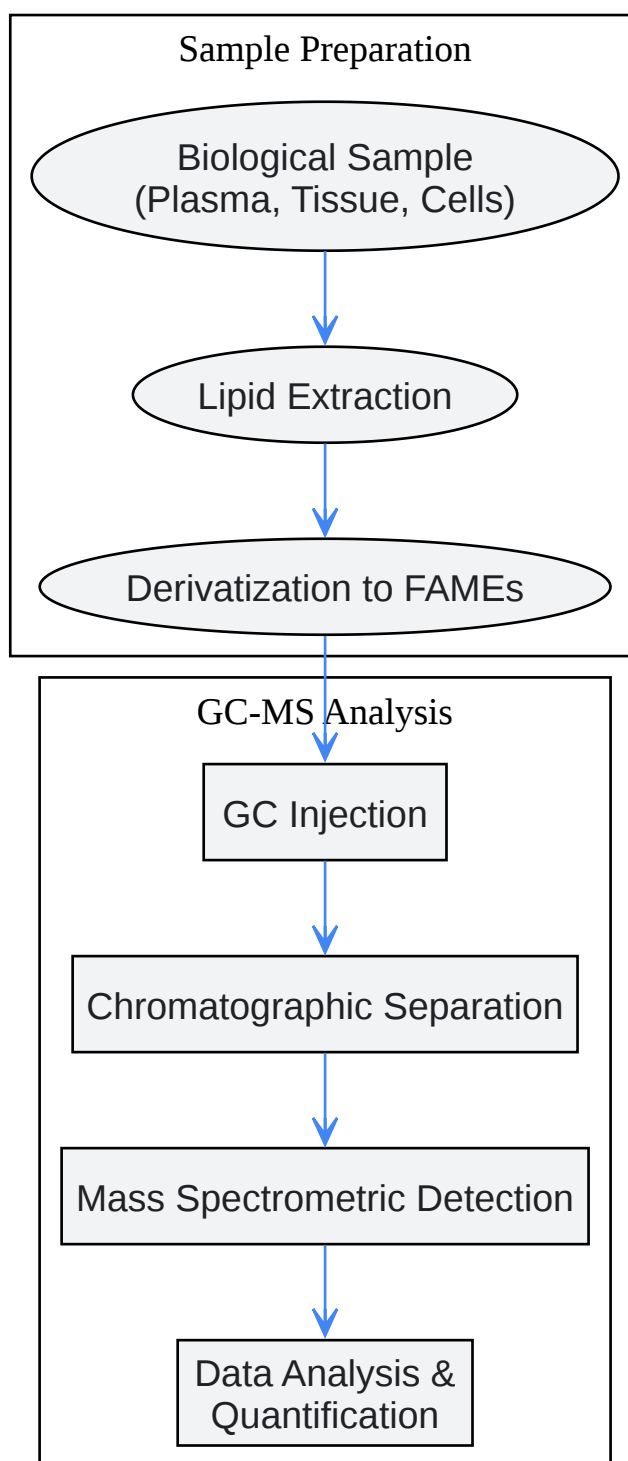
Analytical Methods for Tetracosapentaenoic Acid Quantification

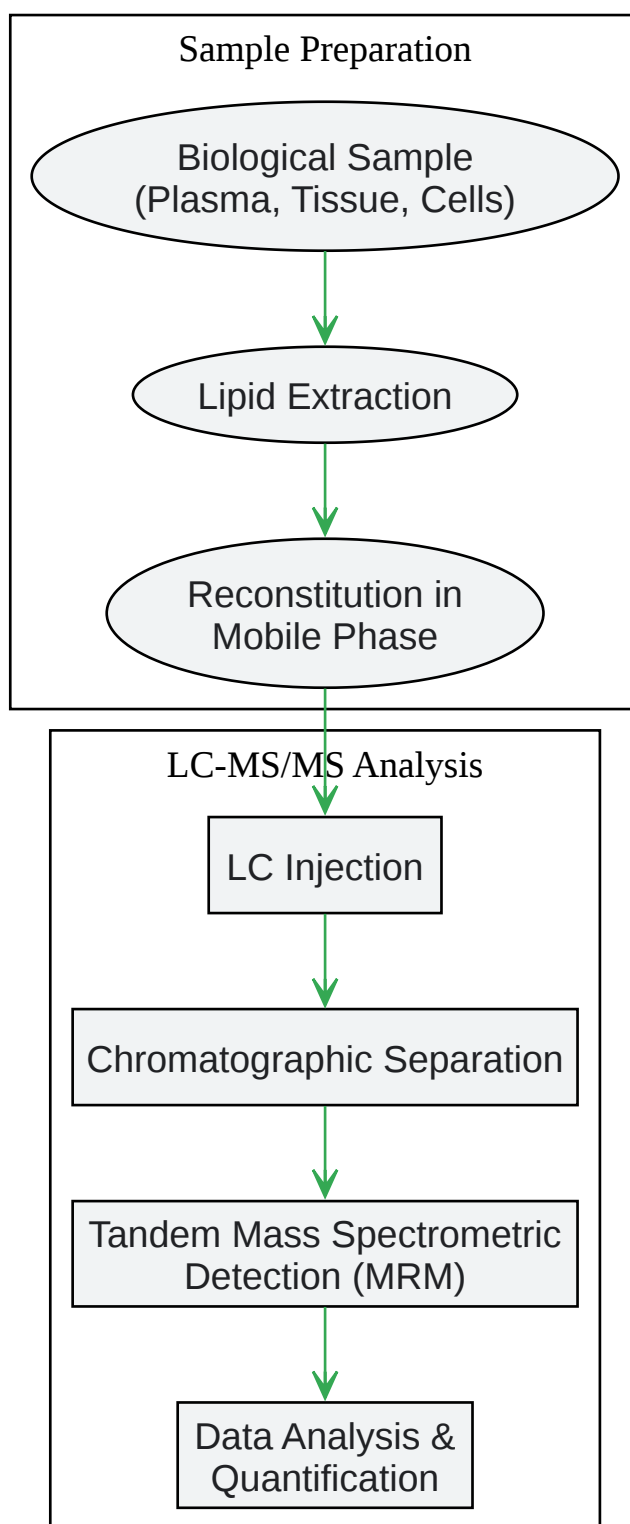
The two primary analytical techniques for the quantification of TPA are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Both methods offer high sensitivity and selectivity, but differ in their sample preparation requirements and instrumentation.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely used technique for fatty acid analysis. It requires the conversion of non-volatile fatty acids into volatile fatty acid methyl esters (FAMES) through derivatization.

Experimental Workflow for GC-MS Analysis





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